

An In-depth Technical Guide to 4,5-Difluorophthalic Anhydride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Difluorophthalic anhydride

Cat. No.: B103473

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This technical guide provides a comprehensive overview of **4,5-Difluorophthalic anhydride**, a key building block in the development of novel materials and therapeutics. Targeted at researchers, scientists, and professionals in drug development, this document details the molecule's fundamental properties, synthesis protocols, and significant applications.

Core Molecular Information

4,5-Difluorophthalic anhydride is an aromatic compound featuring a phthalic anhydride core substituted with two fluorine atoms. These fluorine substitutions impart unique electronic properties, making it a valuable intermediate in the synthesis of a variety of organic molecules.

Molecular Formula and Weight:

The chemical formula for **4,5-Difluorophthalic anhydride** is $C_8H_2F_2O_3$.^{[1][2][3][4]} Its molecular weight is approximately 184.10 g/mol.^{[1][2][5]}

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **4,5-Difluorophthalic anhydride** is presented below for easy reference.

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
IUPAC Name	5,6-difluoro-2-benzofuran-1,3-dione	[1]
CAS Number	18959-30-3	[1][2][3][5]
Molecular Weight	184.10 g/mol	[1][2][5]
Molecular Formula	C ₈ H ₂ F ₂ O ₃	[1][2][3][4]
Melting Point	92-100 °C	[2][3][6]
Boiling Point	321.2 ± 32.0 °C (Predicted)	[3][6]
Density	0.975 - 1.658 g/cm ³	[2][3][6]
Appearance	Gray to white solid/crystals	[3][7]
Storage Temperature	2-30°C	[2]

Table 2: Spectroscopic Data

Spectroscopy	Data	Source(s)
¹ H NMR (CDCl ₃ , 400MHz)	δ (ppm) 7.73 (t)	[7][8]
Infrared (IR)	3025 (m), 1877 (m), 1794 (vs), 1505 (s), 1220 (vs), 910 (s), 780 (rs) cm ⁻¹	[8]

Synthesis and Experimental Protocols

4,5-Difluorophthalic anhydride can be synthesized from its corresponding diacid through a dehydration reaction. Below is a typical experimental protocol.

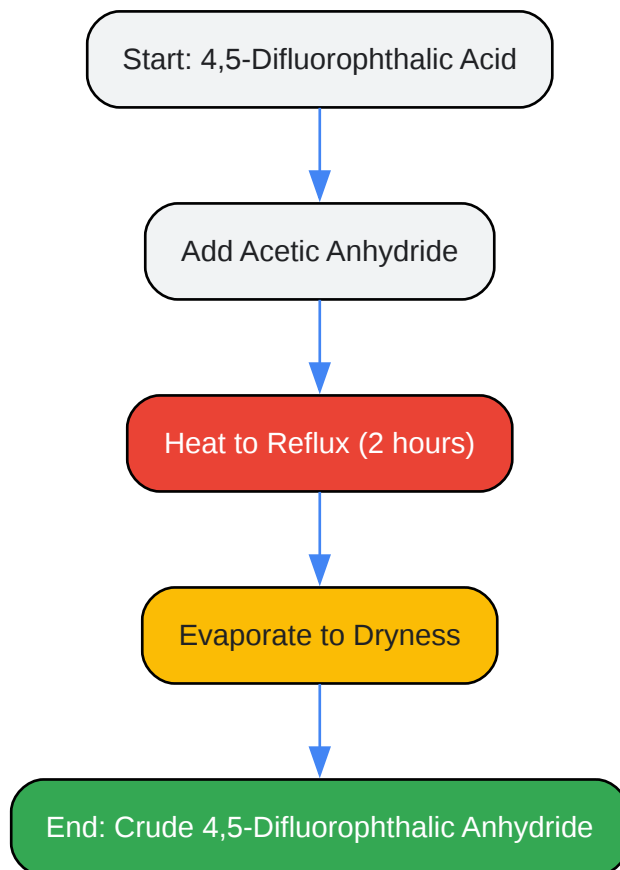
Protocol 1: Synthesis from 4,5-Difluorophthalic Acid

This procedure details the conversion of 4,5-difluorophthalic acid to **4,5-difluorophthalic anhydride**.

- Reactants:
 - 4,5-difluorophthalic acid
 - Acetic anhydride
- Procedure:
 - Suspend 4,5-difluorophthalic acid (139.5 mmol) in 90 ml of acetic anhydride in a reaction flask.[\[8\]](#)
 - Heat the mixture to reflux and maintain for 2 hours.[\[8\]](#)
 - After the reaction is complete, evaporate the solvent to dryness to obtain the crude product.[\[8\]](#)
- Yield: Approximately 95%.[\[8\]](#)

A logical workflow for the synthesis is illustrated in the diagram below.

Synthesis Workflow of 4,5-Difluorophthalic Anhydride



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Caption: Synthesis of **4,5-Difluorophthalic Anhydride**.

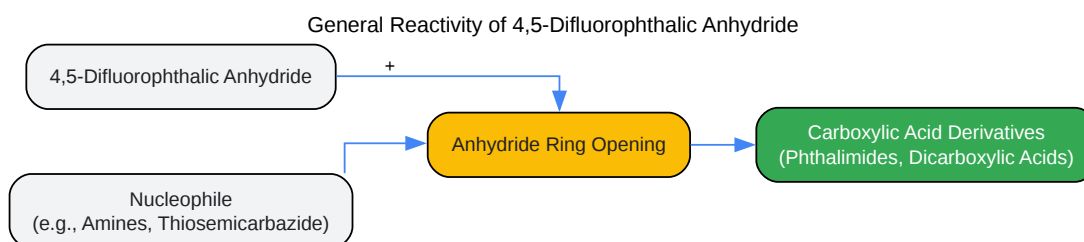
Applications in Research and Development

4,5-Difluorophthalic anhydride serves as a versatile intermediate in the synthesis of various high-value molecules, particularly in the fields of materials science and pharmaceuticals.

- Organic Optoelectronics: It is a popular electron acceptor unit in the synthesis of non-fullerene acceptor (A-D-A) organic small molecules for photovoltaic applications.[7]
- Drug Development:

- PROTACs and Anticancer Agents: It is a key intermediate in the synthesis of proteolysis-targeting chimeras (PROTACs) and other potential anticancer agents.[9]
- Quinolone Antibacterials: It is a precursor in the synthesis of advanced quinolone antibacterial agents.[9]
- Chemical Synthesis: This anhydride reacts with various nucleophiles to produce carboxylic acid derivatives, such as phthalimides and dicarboxylic acids, which are building blocks in the chemical, plastics, and agrochemical industries.[3][10]

The reaction pathway involving nucleophilic attack is a fundamental aspect of its utility.



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Caption: Nucleophilic reaction with **4,5-Difluorophthalic Anhydride**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4,5-Difluorophthalic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103473#4-5-difluorophthalic-anhydride-molecular-weight-and-formula]

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